

Rostratin C: A Technical Guide to its Physical, Chemical, and Biological Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rostratin C*

Cat. No.: *B15571172*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rostratin C is a naturally occurring cytotoxic disulfide belonging to the epidithiodiketopiperazine (ETP) class of alkaloids. Isolated from the marine-derived fungus *Exserohilum rostratum*, this complex heterocyclic compound has demonstrated notable cytotoxic activity against human cancer cell lines, positioning it as a molecule of interest for further investigation in oncology and drug development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rostratin C**, details on its isolation and characterization, and insights into its potential mechanism of action based on current scientific literature.

Physicochemical Characteristics

Rostratin C is an optically active, colorless gum.^[1] Due to its amorphous nature, a sharp melting point has not been reported. The structural complexity and various functional groups of **Rostratin C** influence its solubility, which has not been extensively detailed in published literature. General solubility is expected in polar organic solvents.

Core Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₈ S ₂	[2]
Molecular Weight	484.54 g/mol	[2]
CAS Number	752236-18-3	[2]
Appearance	Colorless gum	[1]
Biological Activity	Cytotoxic	[1][3]

Spectroscopic Data

The structure of **Rostratin C** was elucidated using a combination of spectroscopic techniques, primarily mass spectrometry and nuclear magnetic resonance.

Mass Spectrometry: Electrospray ionization mass spectrometry (ESI-MS) has been instrumental in determining the molecular weight of **Rostratin C**. Key observed ions include:

- $[M + Na]^+$ at m/z 507
- $[M - H]^-$ at m/z 483
- $[M + ^{35}Cl]^-$ at m/z 519[1]

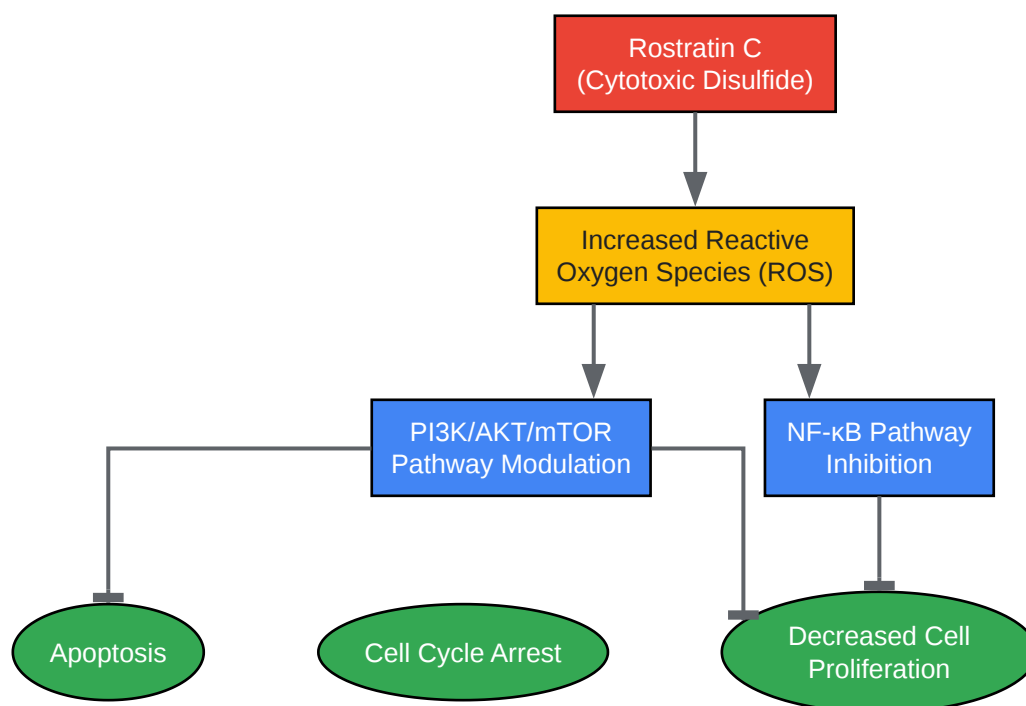
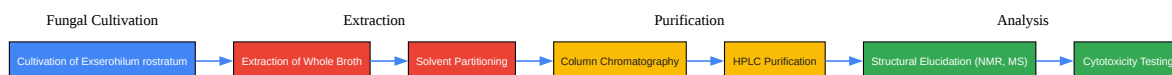
Nuclear Magnetic Resonance (NMR) Spectroscopy: While the complete 1H and ^{13}C NMR spectral data for **Rostratin C** are not readily available in the public domain, the initial structure determination relied on various two-dimensional NMR techniques.[1] These methods are crucial for establishing the connectivity and stereochemistry of such a complex molecule.

Experimental Protocols

The isolation and characterization of **Rostratin C** involve a multi-step process, beginning with the cultivation of the source organism and culminating in the purification and structural analysis of the compound.

Isolation and Purification of Rostratin C

The following is a generalized workflow for the isolation of **Rostratin C** from *Exserohilum rostratum*, based on the published methodology for Rostratins A-D.[1][3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isolation and structure assignments of rostratins A-D, cytotoxic disulfides produced by the marine-derived fungus *Exserohilum rostratum* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Gliotoxin from *Aspergillus fumigatus* affects phagocytosis and the organization of the actin cytoskeleton by distinct signalling pathways in human neutrophils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Rostratin C: A Technical Guide to its Physical, Chemical, and Biological Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15571172#physical-and-chemical-characteristics-of-rostratin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com